

PTP1B-IN-14 stability and storage conditions

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Compound of Interest

Compound Name: PTP1B-IN-14

Cat. No.: B282817

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PTP1B-IN-14 Technical Support Center

Welcome to the technical support center for **PTP1B-IN-14**, a selective allosteric inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability, storage, and effective use of **PTP1B-IN-14** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **PTP1B-IN-14**?

A1: For optimal stability, **PTP1B-IN-14** should be stored as a solid at -20°C. Under these conditions, the compound is stable for at least four years.

Q2: How should I prepare and store stock solutions of **PTP1B-IN-14**?

A2: We recommend preparing stock solutions of **PTP1B-IN-14** in anhydrous DMSO. Once dissolved, aliquot the stock solution into single-use vials to minimize freeze-thaw cycles and store them at -20°C or -80°C. Stock solutions in DMSO are stable for up to six months at -20°C and for up to two years at -80°C. Before use, allow the vial to equilibrate to room temperature and briefly centrifuge to ensure all the solution is at the bottom.

Q3: What is the solubility of **PTP1B-IN-14** in common solvents?

A3: **PTP1B-IN-14** is soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) at a concentration of 30 mg/mL.

Stability and Storage Data

The following table summarizes the recommended storage conditions and stability for **PTP1B-IN-14**.

Form	Storage Temperature	Duration
Solid	-20°C	≥ 4 years ^[1]
Stock Solution (in DMSO)	-20°C	Up to 6 months ^[2]
Stock Solution (in DMSO)	-80°C	Up to 2 years ^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no inhibitory activity	Improper storage: The inhibitor may have degraded due to incorrect storage conditions.	Ensure the compound and its stock solutions are stored at the recommended temperatures and protected from light. Use freshly prepared or properly stored aliquots.
Incorrect concentration: The final concentration of the inhibitor in the assay may be too low.	Verify the concentration of your stock solution and the final dilution in your experiment. Perform a dose-response curve to determine the optimal inhibitory concentration.	
Inactive enzyme: The PTP1B enzyme used in the assay may have lost its activity.	Use a fresh batch of PTP1B enzyme or validate the activity of your current enzyme stock with a known PTP1B inhibitor as a positive control.	
Precipitation of the inhibitor in aqueous buffer	Low solubility: The inhibitor may not be fully soluble in the aqueous assay buffer at the desired concentration.	Ensure the final concentration of the organic solvent (e.g., DMSO) in the assay is sufficient to maintain the inhibitor's solubility but does not exceed a level that affects enzyme activity (typically <1%). You may need to optimize the buffer composition or sonicate the solution briefly.
Inconsistent or variable results	Freeze-thaw cycles: Repeated freezing and thawing of the stock solution can lead to degradation of the inhibitor.	Aliquot the stock solution into single-use vials to avoid multiple freeze-thaw cycles.

Pipetting errors: Inaccurate pipetting can lead to variability in the final concentration of the inhibitor.

Use calibrated pipettes and ensure proper mixing of solutions.

Assay conditions: Variations in incubation time, temperature, or substrate concentration can affect the results.

Standardize all assay parameters and include appropriate controls in every experiment.

Experimental Protocols & Methodologies

PTP1B Inhibition Assay Protocol

This protocol provides a general guideline for assessing the inhibitory activity of **PTP1B-IN-14** using a colorimetric assay with p-nitrophenyl phosphate (pNPP) as the substrate.

Materials:

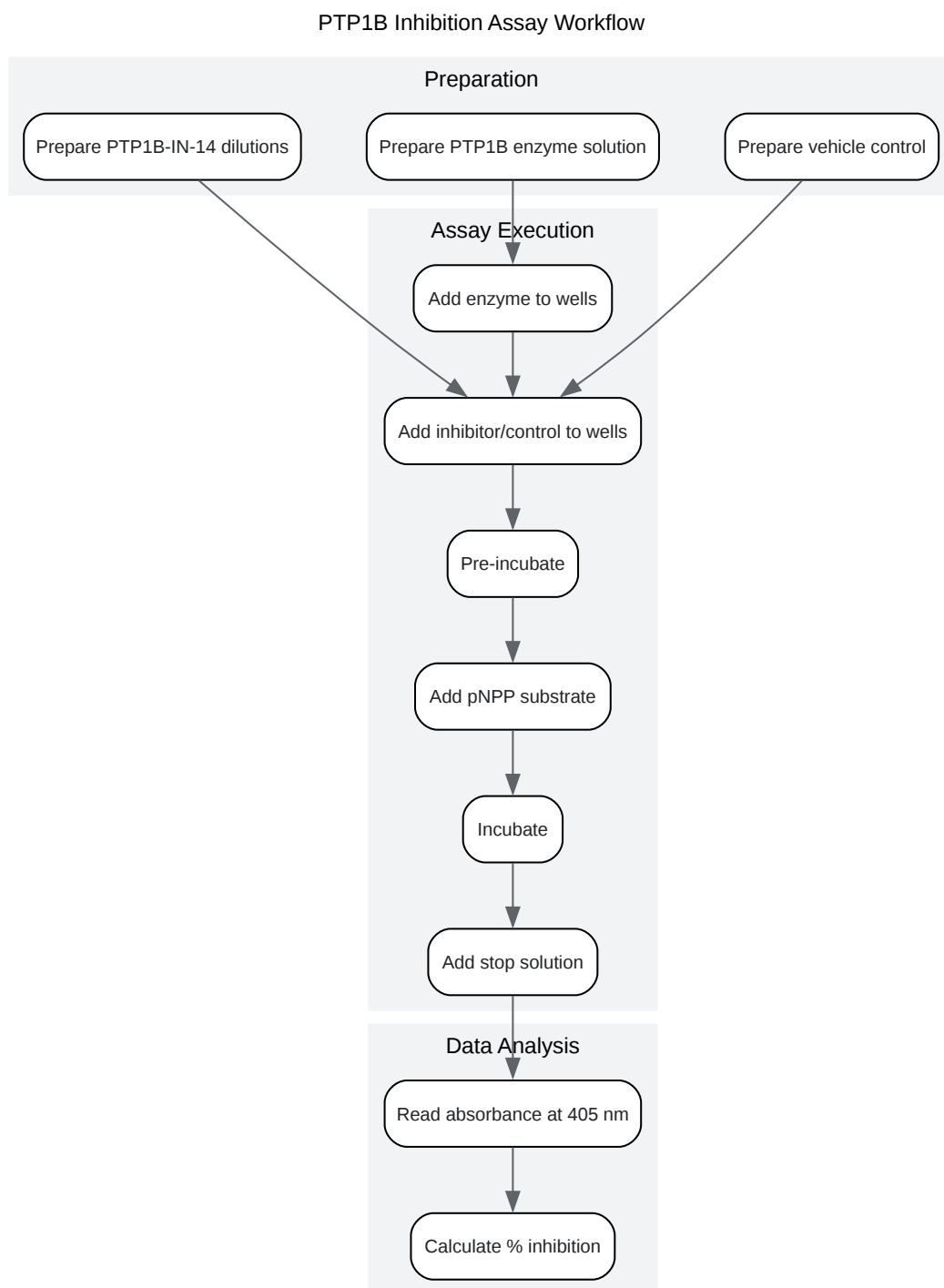
- PTP1B enzyme
- **PTP1B-IN-14**
- Assay buffer (e.g., 50 mM HEPES, pH 7.2, 100 mM NaCl, 1 mM EDTA, 1 mM DTT)
- p-Nitrophenyl phosphate (pNPP) solution
- Stop solution (e.g., 1 M NaOH)
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a series of dilutions of **PTP1B-IN-14** in the assay buffer. Also, prepare a vehicle control (e.g., DMSO in assay buffer).
- Add a fixed amount of PTP1B enzyme to each well of the microplate.

- Add the diluted **PTP1B-IN-14** or vehicle control to the respective wells.
- Pre-incubate the enzyme and inhibitor at the desired temperature (e.g., 37°C) for a specific time (e.g., 15-30 minutes).
- Initiate the reaction by adding the pNPP substrate to each well.
- Incubate the plate at the reaction temperature for a defined period (e.g., 30-60 minutes).
- Stop the reaction by adding the stop solution to each well.
- Measure the absorbance at 405 nm using a microplate reader.
- Calculate the percentage of inhibition for each concentration of **PTP1B-IN-14** compared to the vehicle control.

Workflow for PTP1B Inhibition Assay



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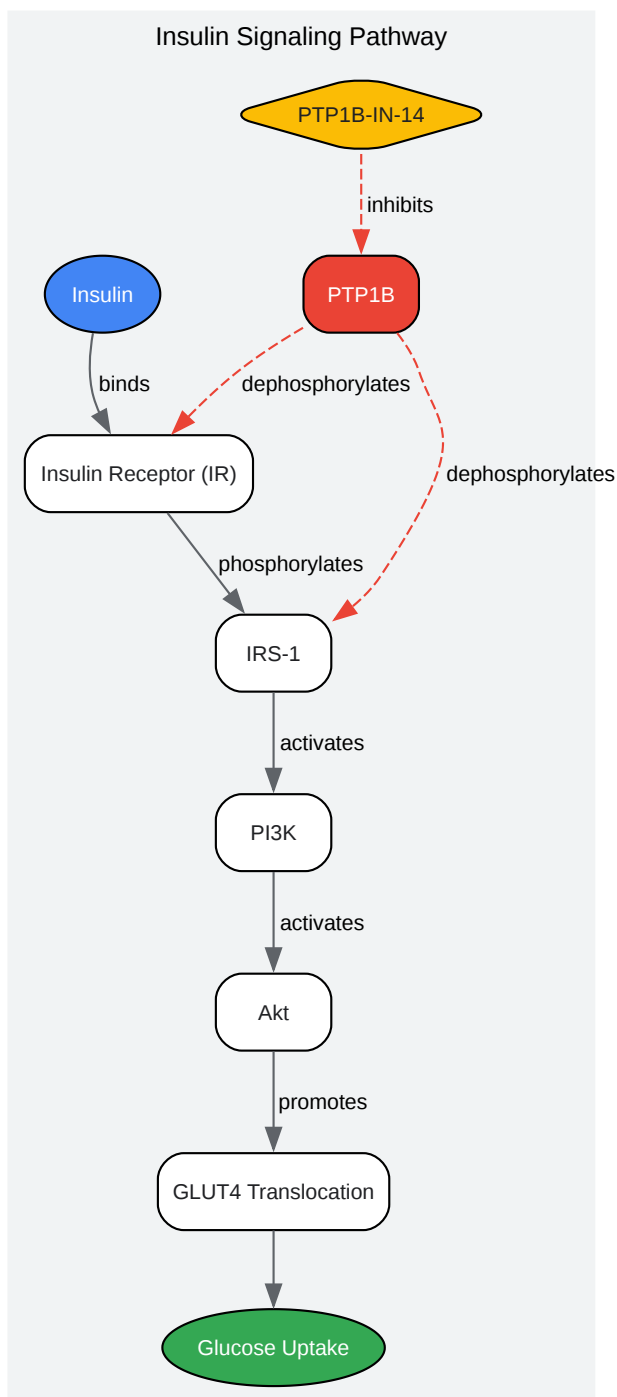
Caption: Workflow for a typical PTP1B inhibition assay.

Signaling Pathway

PTP1B is a key negative regulator of the insulin signaling pathway. It dephosphorylates the activated insulin receptor (IR) and its substrates, such as Insulin Receptor Substrate 1 (IRS-1), thereby attenuating the downstream signaling cascade that leads to glucose uptake and other metabolic effects. **PTP1B-IN-14**, as an allosteric inhibitor, binds to a site distinct from the active site of PTP1B, inducing a conformational change that inhibits its catalytic activity. This leads to prolonged phosphorylation of the IR and IRS-1, enhancing insulin sensitivity.

PTP1B-IN-14 Mechanism of Action

PTP1B-IN-14 in Insulin Signaling

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Caption: **PTP1B-IN-14** inhibits PTP1B, enhancing insulin signaling.

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